

Application Note: Formulation & Evaluation of Piperazine Sebacate for Anthelmintic Studies

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Compound of Interest

Compound Name: Piperazine sebacate

CAS No.: 7433-23-0

Cat. No.: B1678431

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Executive Summary & Rationale

Piperazine Sebacate (Piperazine 1,10-decanedioate) acts as a potent GABA agonist, inducing flaccid paralysis in nematodes (*Ascaris lumbricoides*, *Enterobius vermicularis*, and veterinary *Ascaris suum*). While Piperazine Citrate is the pharmacopeial standard, **Piperazine Sebacate** offers distinct advantages for specific research and veterinary applications:

- **Taste Masking:** unlike the highly soluble and saline/bitter citrate salt, the sebacate salt exhibits lower aqueous solubility, reducing palatability issues in oral veterinary formulations.
- **Hygroscopicity:** Sebacate salts generally demonstrate superior stability in high-humidity environments compared to the deliquescent piperazine hexahydrate.
- **Stoichiometric Stability:** The 1:1 molar reaction between the di-acid (sebacic) and di-base (piperazine) forms a stable crystal lattice resistant to oxidative degradation.

This guide details the Synthesis, Suspension Formulation, and Bio-Validation of **Piperazine Sebacate**, designed for researchers requiring a self-validating workflow.

Mechanism of Action (MOA)

Piperazine induces flaccid paralysis (not spastic, unlike Levamisole).[1] It acts as a selective agonist at the nematode GABA receptor (a ligand-gated chloride channel).[1]

Pathway Logic:

- Piperazine binds to the GABA receptor on the nematode muscle membrane.[1][2][3][4]
- This opens Chloride () channels.
- Influx of causes hyperpolarization of the muscle cell membrane.[3][4]
- The muscle becomes unresponsive to excitatory neurotransmitters (Acetylcholine), leading to flaccid paralysis and expulsion by host peristalsis.[3]



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Figure 1: Signal transduction pathway of Piperazine-induced flaccid paralysis in nematodes.[3]

Chemical Synthesis Protocol

Objective: Synthesize high-purity **Piperazine Sebacate** (

) via neutralization. Stoichiometry: 1:1 Molar Ratio (Piperazine is a di-amine; Sebacic acid is a di-carboxylic acid).

Materials

- Piperazine Anhydrous (MW: 86.14 g/mol) or Hexahydrate (MW: 194.23 g/mol). Note: Anhydrous is preferred for accurate stoichiometry.

- Sebacic Acid (MW: 202.25 g/mol).
- Solvent: Ethanol (95%) and Deionized Water.

Step-by-Step Synthesis

- Preparation of Acid Solution: Dissolve 20.2 g of Sebacic Acid in 150 mL of warm Ethanol (50°C). Ensure complete dissolution.
- Preparation of Base Solution: Dissolve 8.6 g of Piperazine Anhydrous (or 19.4 g Hexahydrate) in 50 mL of Ethanol.
- Neutralization (Critical Step):
 - Slowly add the Piperazine solution to the Sebacic Acid solution under constant stirring.
 - Caution: The reaction is exothermic. Maintain temperature below 60°C to prevent oxidation (yellowing).
- Crystallization:
 - Allow the mixture to cool to room temperature (25°C).
 - Chill in an ice bath (4°C) for 2 hours. White crystalline precipitate will form.
- Purification:
 - Filter via vacuum filtration (Buchner funnel).
 - Wash the cake twice with cold Ethanol to remove unreacted base.
- Drying: Dry at 60°C for 4 hours.
 - Yield Target: >90%
 - Melting Point Validation: 183°C - 185°C [1].

Pharmaceutical Formulation: 10% Oral Suspension

Challenge: **Piperazine sebacate** has low water solubility compared to citrate. A suspension is required for uniform dosing.

Formulation Table

Component	Function	Quantity (per 100 mL)	Rationale
Piperazine Sebacate	Active Ingredient	10.0 g	Therapeutic dose equivalent.
Sodium Carboxymethylcellulose (CMC)	Suspending Agent	1.0 g	Increases viscosity to prevent sedimentation.
Glycerol	Wetting Agent	5.0 mL	Ensures hydrophobic powder wets evenly.
Methylparaben	Preservative	0.1 g	Prevents microbial growth (critical in neutral pH).
Sorbitol Solution (70%)	Sweetener/Vehicle	20.0 mL	Palatability enhancer.
Citric Acid / Sodium Citrate	Buffer	q.s. to pH 6.0	Maintains stability; prevents base oxidation.
Purified Water	Vehicle	q.s. to 100 mL	Solvent.

Formulation Protocol

- Hydration: Disperse CMC in 30 mL of hot water (70°C) under high-shear mixing until fully hydrated (clear gel).
- Wetting: In a mortar, levigate the **Piperazine Sebacate** powder with Glycerol to form a smooth paste. This prevents "clumping" when added to water.
- Dispersion: Gradually add the CMC gel to the paste with trituration.

- Stabilization: Add Sorbitol and dissolved Methylparaben.
- Buffering: Adjust pH to 6.0 ± 0.2 using Citric Acid buffer. Self-Validation: If pH > 7.5, piperazine may oxidize; if pH < 5.0, sebacic acid may precipitate out of salt form.
- Finalizing: Bring to volume with water. Homogenize for 5 minutes.

Bio-Evaluation Protocol: In Vitro Motility Assay

Objective: Quantify anthelmintic efficacy using the "Time to Paralysis" metric. Model

Organism: *Ascaris suum* (obtained from local abattoir) or *C. elegans* (Wild type N2).

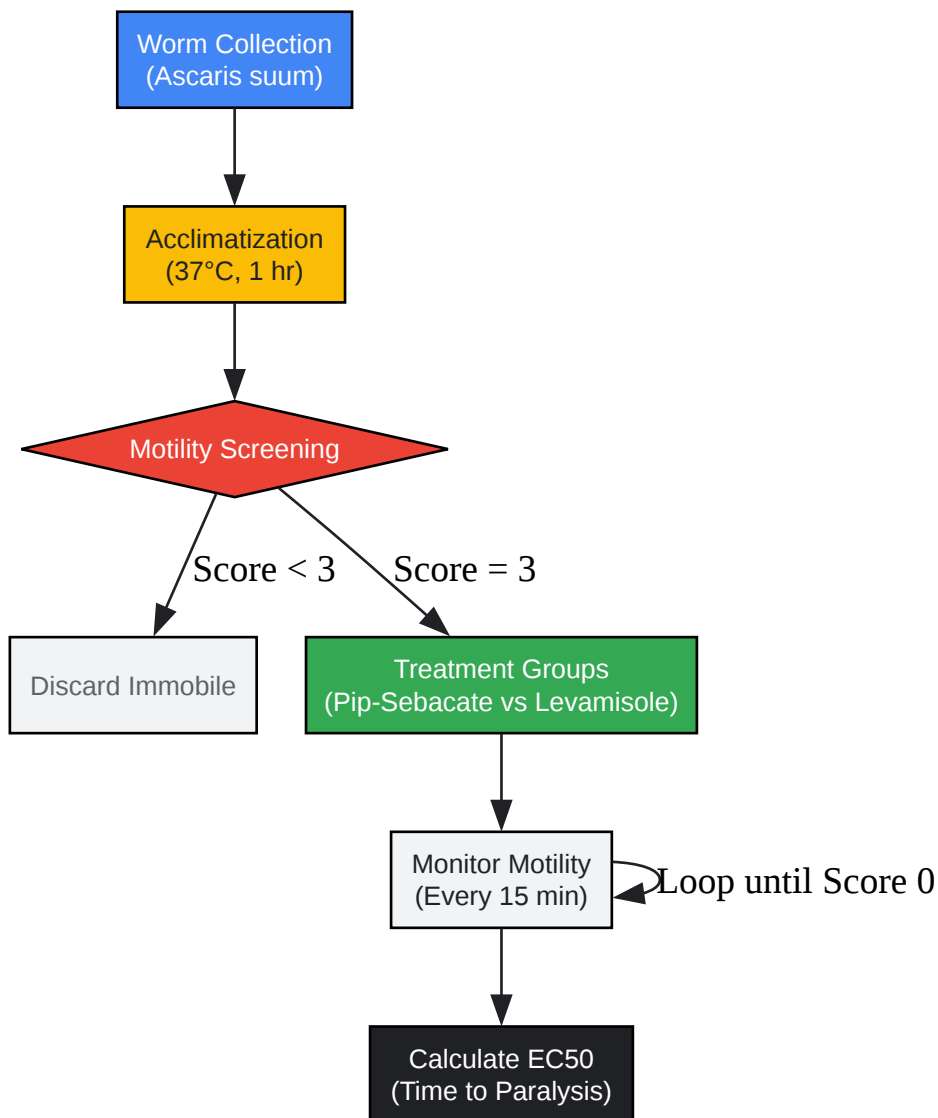
Experimental Design

- Positive Control: Levamisole (1 mM) - Causes spastic paralysis (rigid).
- Negative Control: Phosphate Buffered Saline (PBS, pH 7.4).
- Test Group: **Piperazine Sebacate** Suspension (diluted to 10 mM, 30 mM, 50 mM).

Assay Workflow

- Acquisition: Collect adult *A. suum* from swine intestine into warm Locke's solution (37°C).
- Acclimatization: Incubate worms for 1 hour at 37°C. Discard immobile worms.
- Treatment: Place 3 worms per petri dish containing 50 mL of test solution.
- Observation:
 - Check motility every 15 minutes.
 - Scoring System:
 - 3 = Active movement.
 - 2 = Slow movement; responds to touch.
 - 1 = Flaccid; moves only if prodded strongly.

- 0 = Complete paralysis (no movement on prodding).
- Endpoint: Record time to Score 0.



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Figure 2: Experimental workflow for determining anthelmintic efficacy via motility scoring.

References

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